

What is the chemical structure of Lehmannine?

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An In-depth Technical Guide to Lehmannine

For Researchers, Scientists, and Drug Development Professionals

Abstract

Lehmannine is a naturally occurring matrine-tetracyclic type alkaloid that has been isolated from the plant Sophora alopecuroides.[1] As a member of the quinolizidine alkaloid family, it shares a structural framework with other biologically active compounds. This document provides a comprehensive overview of the current knowledge on the chemical structure of **Lehmannine**. While its complete physicochemical properties, detailed experimental protocols, and specific biological activities remain largely uncharacterized in publicly accessible literature, this guide consolidates the available information and provides a foundation for future research endeavors.

Chemical Structure and Identification

Lehmannine possesses a complex tetracyclic quinolizidine core structure. Its systematic and molecular identifiers are crucial for unambiguous identification in research and development.

Table 1: Chemical Identification of Lehmannine



Identifier	Value	Source
IUPAC Name	(1S,2R,9S,17S)-7,13- diazatetracyclo[7.7.1.0 ² ,7.0 ¹³ , ¹⁷] heptadec-3-en-6-one	PubChem
CAS Number	58480-54-9	Biorbyt[2]
Molecular Formula	C15H22N2O	Biorbyt[2]
Molecular Weight	246.35 g/mol	Biorbyt[2]
SMILES String	C1C[C@H]2CN3INVALID- LINK [C@@H]4[C@H]2N(C1)CCC4	PubChem

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **Lehmannine**, such as melting point, boiling point, and solubility, are not readily available in the current scientific literature. Commercial suppliers indicate that it is a solid, typically stored at -20°C.[2]

Table 2: Physicochemical Properties of Lehmannine

Property	Value	Notes
Physical State	Solid	Information from commercial suppliers.
Melting Point	Data not available	
Boiling Point	Data not available	_
Solubility	Data not available	_
Storage Temperature	-20°C	Recommended by commercial suppliers.[2]

Spectroscopic Data



Comprehensive spectroscopic data (Nuclear Magnetic Resonance, Infrared, and Mass Spectrometry) for **Lehmannine** are not available in publicly accessible databases or literature. The structural elucidation was likely performed at the time of its initial isolation, but the detailed spectral assignments have not been widely disseminated.

Biological Activity and Mechanism of Action

Lehmannine is classified as a matrine-type alkaloid.[1] Matrine and its derivatives, also isolated from Sophora species, are known to exhibit a wide range of pharmacological activities, including anti-inflammatory, anti-viral, and anti-tumor effects.[3][4][5] The total alkaloids from Sophora alopecuroides have demonstrated anti-tumor effects in mouse models.[6][7] However, specific biological activity data, such as IC₅₀ values for particular targets, for **Lehmannine** itself have not been reported.

Currently, there is no information available regarding the specific signaling pathways modulated by **Lehmannine** or its precise mechanism of action.

Table 3: Biological Activity Profile of Lehmannine and Related Alkaloids

Compound/Extract	Biological Activity	Quantitative Data (IC₅₀)
Lehmannine	Data not available	Data not available
Matrine	Anti-tumor, anti-inflammatory, anti-viral	Not specified for Lehmannine
Total Alkaloids from Sophora alopecuroides	Anti-tumor	Not specified for Lehmannine

Experimental Protocols

Detailed experimental protocols for the synthesis or a specific, reproducible isolation procedure for **Lehmannine**, including yields and purification methods, are not described in the available literature. General methods for the extraction and isolation of alkaloids from Sophora alopecuroides have been published.[6][7] These typically involve extraction with an acidified solvent, followed by basification and extraction with an organic solvent, and subsequent chromatographic separation.



Logical Relationships and Future Directions

The current understanding of **Lehmannine** is primarily limited to its chemical structure and its origin as a natural product. The lack of detailed experimental and biological data presents a significant opportunity for further research. The logical workflow for advancing the knowledge of this compound is outlined below.

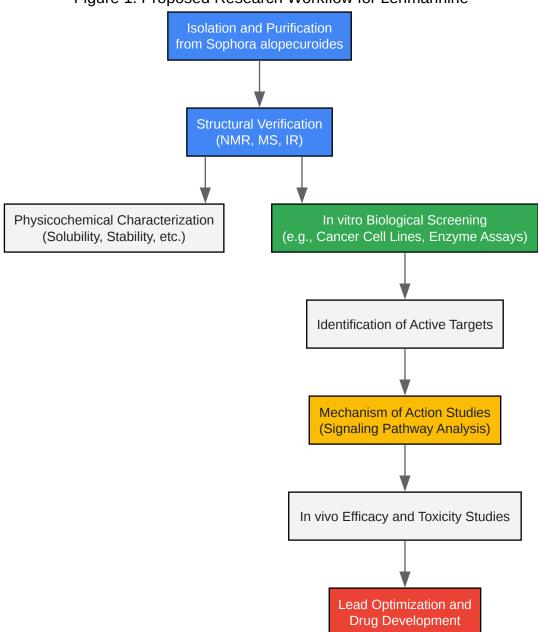


Figure 1. Proposed Research Workflow for Lehmannine

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Figure 1. Proposed Research Workflow for **Lehmannine**

This workflow highlights the necessary steps to fully characterize **Lehmannine** and evaluate its potential as a therapeutic agent. Key areas for immediate investigation include the development of a robust isolation protocol, full spectroscopic characterization, and broad-spectrum biological screening to identify potential therapeutic applications. The elucidation of its mechanism of action and the signaling pathways it may modulate will be critical for any future drug development efforts.

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